

# Essential Safety and Operational Guide for Handling Phenacyl Acetate

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## Compound of Interest

Compound Name: Phenacyl acetate

Cat. No.: B042543

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This guide provides immediate safety protocols and logistical procedures for the handling and disposal of **Phenacyl acetate** (also known as Phenyl acetate). It is intended for researchers, scientists, and professionals in drug development to ensure safe laboratory practices.

## Hazard Identification and Key Data

**Phenacyl acetate** is a combustible liquid that is harmful if swallowed.[1] It is crucial to handle this chemical with appropriate safety measures to prevent exposure and ensure safe disposal.

Property	Value
Molecular Formula	C <sub>8</sub> H <sub>8</sub> O <sub>2</sub>
CAS Number	122-79-2
Boiling Point	196 °C (385 °F)
Flash Point	79 °C (174 °F)[2]
GHS Hazard Statements	H227 (Combustible liquid), H302 (Harmful if swallowed)[2]

## Personal Protective Equipment (PPE)

Appropriate PPE must be worn at all times when handling **Phenacyl acetate** to minimize exposure risk. The following table outlines the required equipment.

Body Part	Recommended Protection
Eyes/Face	Safety glasses with side-shields are the minimum requirement.[3] For splash hazards, chemical-resistant splash goggles and a face shield should be worn.[3]
Hands	Chemically resistant gloves, such as nitrile rubber (0.11 mm), should be worn.[4] Always inspect gloves for defects before use and use proper glove removal techniques to avoid skin contact.[4][5]
Body	A lab coat or chemical-resistant apron is required.[2] For larger quantities or splash potential, impervious clothing that protects against chemicals should be used.[4]
Respiratory	Work should be conducted in a well-ventilated area.[6] If ventilation is inadequate or for nuisance exposures, a NIOSH-approved respirator with cartridges for organic vapors should be used.[4]

## Operational and Handling Procedures

### Handling:

- Avoid contact with skin, eyes, and clothing.[6]
- Do not breathe vapors or aerosols.
- Wash hands thoroughly after handling the substance.[6]
- Keep the container tightly closed when not in use.[6]
- Keep away from heat, sparks, open flames, and hot surfaces.[1]
- Use non-sparking tools and take precautionary measures against static discharge.[1]

#### Storage:

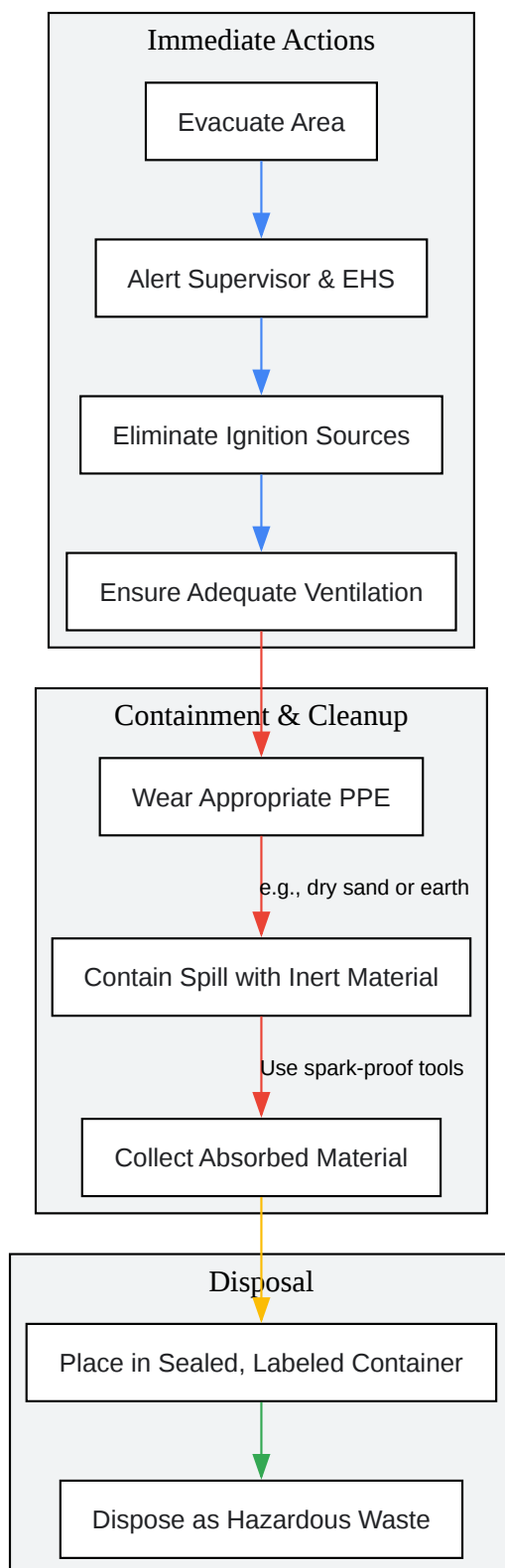
- Store in a cool, dry, and well-ventilated area.[1][6]
- Keep containers tightly closed.[6]
- Store away from incompatible materials such as strong oxidizing and reducing agents.[1]

## Emergency Protocols

#### First Aid Measures:

- General Advice: Show the safety data sheet to the doctor in attendance.
- If Inhaled: Move the person to fresh air.[1] If breathing is difficult, give artificial respiration and seek medical attention.[1]
- In Case of Skin Contact: Immediately take off all contaminated clothing. Rinse the skin with plenty of water or shower.
- In Case of Eye Contact: Rinse immediately and thoroughly with plenty of water for at least 15 minutes, also under the eyelids.[1][7] Remove contact lenses if present and easy to do. Consult a physician.[7]
- If Swallowed: Do NOT induce vomiting.[1] Rinse mouth with water and immediately make the victim drink water (two glasses at most). Call a physician or poison control center immediately.[1]

Spill Response Protocol: In the event of a spill, follow the steps outlined in the workflow below.



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Caption: Workflow for handling a **Phenacyl acetate** spill.

### Detailed Spill Cleanup Steps:

- Evacuate and Secure: Evacuate all non-essential personnel from the spill area.<sup>[2]</sup> Eliminate all sources of ignition such as sparks or flames.<sup>[8]</sup>
- Ventilate: Ensure the area is well-ventilated.
- Personal Protection: Before cleanup, don the appropriate personal protective equipment as detailed above.<sup>[2]</sup>
- Containment: Cover drains to prevent the material from entering them. Use an inert absorbent material like dry sand or earth to contain the spill.<sup>[6]</sup>
- Collection: Carefully collect the absorbed material using spark-proof tools and place it into a suitable, sealed, and labeled container for disposal.<sup>[1][6]</sup>
- Decontamination: Clean the affected area thoroughly.

## Disposal Plan

Chemical waste must be disposed of in accordance with institutional, local, regional, and national regulations.

### Procedure:

- Containerization: Collect waste **Phenacyl acetate** and any contaminated materials in a designated and properly labeled hazardous waste container.<sup>[2]</sup> Do not mix with other waste.
- Labeling: Ensure the waste container is clearly labeled with its contents.
- Storage: Store the sealed waste container in a designated, secure area away from incompatible materials, pending pickup.
- Disposal Request: Follow your institution's procedures to request a hazardous waste pickup from the Environmental Health and Safety (EHS) department.<sup>[2]</sup> Do not dispose of **Phenacyl acetate** down the drain.

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